

# STX-0119 solubility issues DMSO stock solution preparation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: STX-0119

CAS No.: 851095-32-4

Cat. No.: S548070

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## STX-0119 Solubility and Stock Preparation Data

The table below summarizes the key physicochemical and solubility data for **STX-0119** to assist in your experimental planning.

Property	Value / Description
Molecular Formula	C <sub>22</sub> H <sub>14</sub> N <sub>4</sub> O <sub>3</sub> [1]
Molecular Weight	382.37 g/mol [1]
CAS Number	851095-32-4 [1] [2]
Appearance	White to light yellow solid powder [1]
Solubility in DMSO	~13.33 mg/mL (~34.86 mM) [1] / 55 mg/mL (143.84 mM) [2]
Recommended Stock Storage	<b>Powder:</b> -20°C for 3 years. <b>In solvent (DMSO):</b> -80°C for 6 months; -20°C for 1 month. <b>Note:</b> Protect from light [1].

## Experimental Protocol: Preparing a 50 mM DMSO Stock Solution

Based on the solubility data, here is a detailed protocol for preparing a standard 50 mM stock solution.

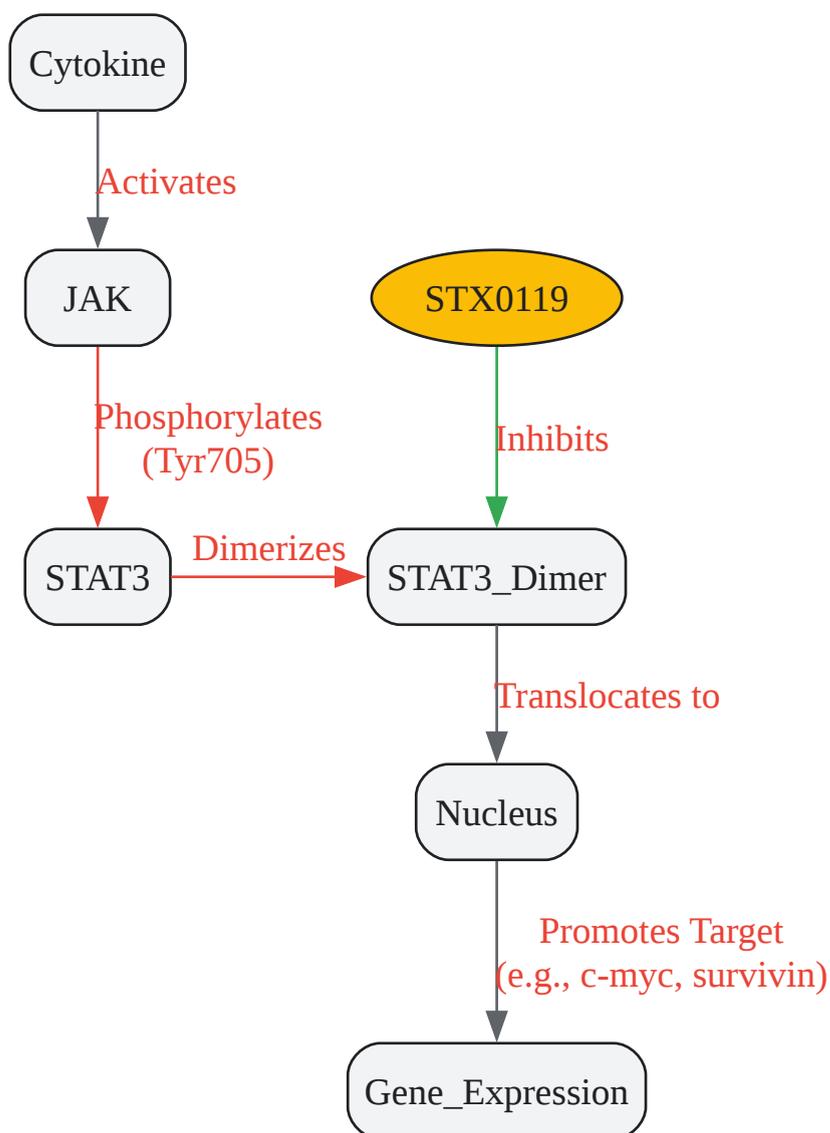
- **Calculation:** For a 50 mM solution, you need  $50 \times 10^{-3} \text{ mol/L} \times 0.38237 \text{ kg/mol} = \mathbf{19.12 \text{ mg of STX-0119 per milliliter of DMSO}}$ .
- **Weighing:** Accurately weigh out the required mass of **STX-0119** powder.
- **Dissolution:** Transfer the powder to an appropriate vial and add the necessary volume of anhydrous DMSO.
- **Mixing:** Vortex the mixture thoroughly. **Sonication is recommended** to ensure complete dissolution, especially if aiming for higher concentrations [2].
- **Aliquoting and Storage:** Aliquot the solution into small, single-use vials to avoid repeated freeze-thaw cycles. Store at **-80°C** for long-term stability [1].

## STX-0119 Biological Context and Applications

Understanding the compound's role can provide context for your experiments.

- **Mechanism of Action:** **STX-0119** is a potent and selective inhibitor of **STAT3 dimerization**. It directly binds to the STAT3 protein, preventing its functional dimer formation without affecting upstream phosphorylation. This inhibition leads to the downregulation of STAT3 target genes [1] [3] [4].
- **Research Applications:** It has demonstrated efficacy in research models for various conditions, including:
  - Overcoming temozolomide resistance in glioblastoma [1]
  - Suppressing kidney fibrosis in a mouse model [4]
  - Reducing liver fibrosis [3]
  - Alleviating osteoarthritis progression [5]

The diagram below illustrates the signaling pathway and mechanism of **STX-0119**.



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## Troubleshooting and FAQs

- **The reported solubility values in DMSO are inconsistent. Which one should I trust?** The values of ~34 mM [1] and ~144 mM [2] do differ. This is common in scientific literature due to variations in measurement techniques and compound batches. For a conservative and reliable working concentration, **begin with the lower value of 34.86 mM (~13.33 mg/mL)**. If your experiment requires a higher concentration, you can attempt the higher value with vigorous sonication.

- **My stock solution concentration, when verified by LC-MS, is lower than expected. What could be the cause?** This is a known technical challenge. As discussed in one forum, discrepancies can arise from weighing inaccuracies, incomplete dissolution, or adsorption to vial surfaces [6]. Ensure proper sonication and consider the dilution protocol: large, serial dilutions in MS-compatible solvents (e.g., ACN:Water) are often necessary to minimize the impact of DMSO on chromatography and ionization [6].
- **What formulations can I use for in vivo studies in mice?** For oral administration (gavage) in mouse models, **STX-0119** has been successfully suspended in **0.5% methyl cellulose 400 solution** [4]. For other routes like IP or IV injection, you may need to use a solubilizing vehicle. One supplier suggests formulations such as **10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline** [1].

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## References

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6. DMSO stock solutions [chromforum.org]

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**Address:** Ontario, CA 91761, United States

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